

Personal protective equipment for handling Acetylcholine Iodide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetylcholine Iodide

Cat. No.: B1664341

[Get Quote](#)

Essential Safety and Handling Guide for Acetylcholine Iodide

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **Acetylcholine Iodide**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Classification

Acetylcholine Iodide is a chemical that requires careful handling due to its potential health effects. It is classified as hazardous under the 2012 OSHA Hazard Communication Standard. [1] The primary hazards are associated with ingestion, skin and eye contact, and inhalation of dust.[1][2][3][4][5]

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1] [2][3][4][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [2][3][4][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[1][2][3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3][4][5]
Combustible Dust	May form combustible dust concentrations in air	

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **Acetylcholine Iodide** to minimize exposure risk. The following table outlines the required PPE.

Protection Type	Specific Requirements	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EN166 or NIOSH standards.[1][2][5][6][7]	To prevent eye irritation from dust particles.[2][3][4]
Skin Protection	Chemical-resistant gloves (tested according to EN 374) and appropriate protective clothing to prevent skin exposure.[1][2][6][7]	To prevent skin irritation upon contact.[2][3][4]
Respiratory Protection	Generally not required under normal use with adequate ventilation.[1] If dust formation is unavoidable or if irritation is experienced, use a NIOSH/MSHA-approved respirator.[6][7][8]	To prevent respiratory tract irritation.[2][3][4]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety and compliance.

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage or leaks. Ensure the container is clearly labeled.
- **Storage:** Store in a cool, dry, and well-ventilated place.[2][3][5][7] The recommended storage temperature is between 2°C and 8°C.[2][9] Keep the container tightly closed and protect it from light and moisture, as the substance is hygroscopic and light-sensitive.[1][6]
- **Preparation:** Handle the substance in a designated area with adequate ventilation, such as a chemical fume hood, to avoid dust formation.[2][3][5][7] Ensure that an eyewash station and safety shower are readily accessible.[6]

- Handling: Avoid all personal contact, including the inhalation of dust.[10][11] Do not eat, drink, or smoke in the handling area.[1][11] Wash hands thoroughly before breaks and after handling.[1][3]
- Spill Management: In case of a spill, avoid generating dust.[11] Use dry clean-up procedures.[10][11] Collect the spilled material mechanically and place it in a suitable, labeled container for disposal.[7]
- Waste Classification: **Acetylcholine Iodide** and its container must be disposed of as hazardous waste.[2][10]
- Container Management: Use designated, clearly labeled, and sealed containers for waste.
- Disposal Procedure: Dispose of the contents and container in accordance with all local, regional, national, and international regulations.[1][2][10] Do not allow the substance to enter drains or waterways.[2][5] Contaminated packaging must be treated with the same precautions as the substance itself.[2]

Emergency and First-Aid Procedures

Immediate and appropriate first-aid is crucial in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[1][2] If irritation or discomfort persists, seek medical attention.[11]
Skin Contact	Immediately remove all contaminated clothing. [11] Wash the affected skin with plenty of soap and water.[1][11] If skin irritation occurs, consult a physician.[2]
Eye Contact	Rinse cautiously with clean, fresh water for at least 15 minutes, holding the eyelids apart.[1][2] Remove contact lenses if present and easy to do so.[1] If eye irritation persists, consult an ophthalmologist.[2]
Ingestion	Rinse the mouth with water if the person is conscious.[2] Call a physician or poison control center immediately.[1]

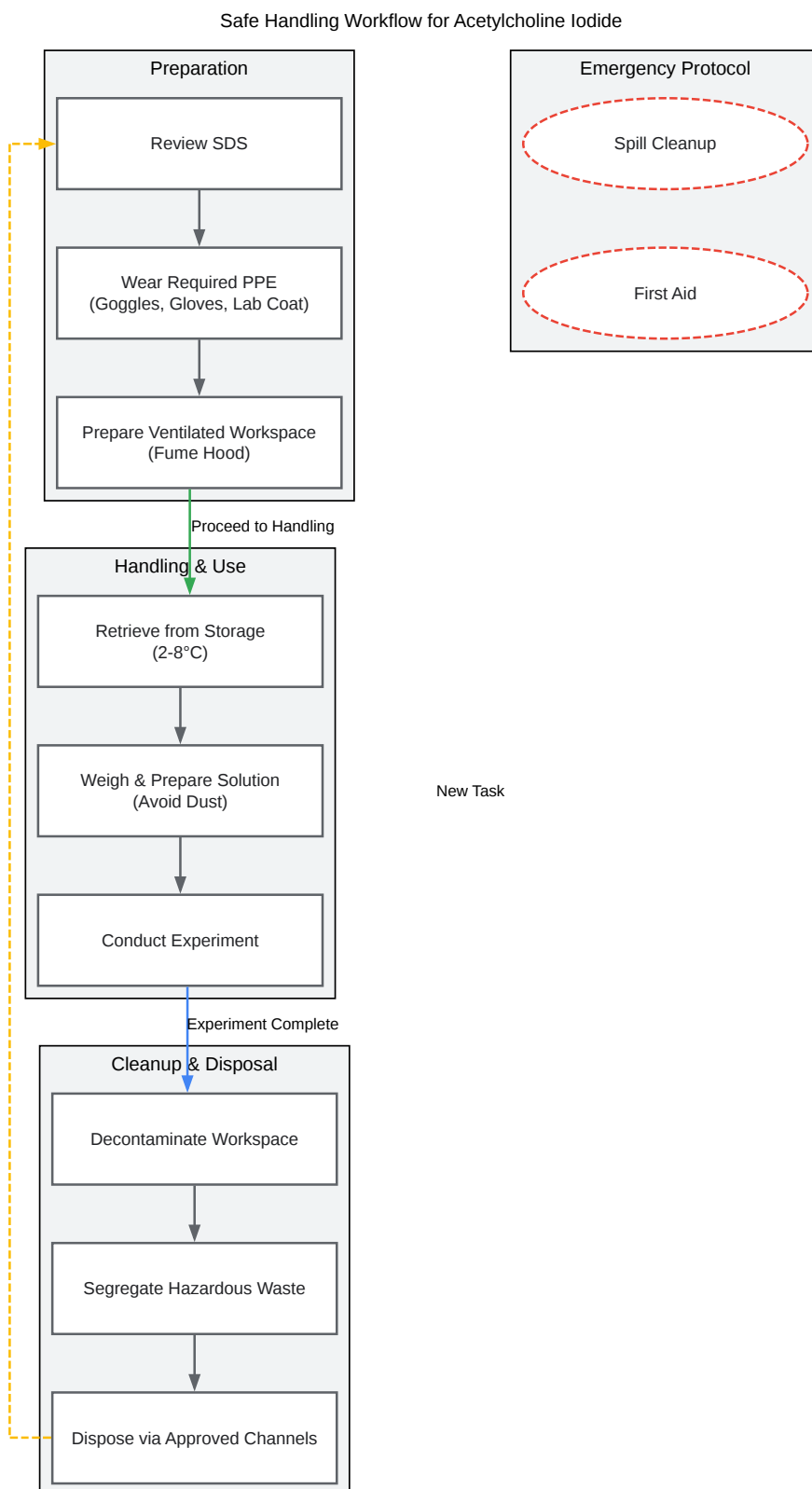
Physical and Chemical Properties

The following table summarizes key quantitative data for **Acetylcholine Iodide**.

Property	Value
CAS Number	2260-50-6[1][2][3][4]
Molecular Formula	C7H16INO2[5]
Molecular Weight	273.12 g/mol [5]
Appearance	White powder/solid[1]
Melting Point	162 - 164 °C (323.6 - 327.2 °F)[1]
Solubility	Soluble in DMSO and dimethylformamide.[12] Soluble in PBS (pH 7.2) at approximately 10 mg/ml.[12]
Storage Temperature	2°C to 8°C[2][9]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Acetylcholine Iodide**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **Acetylcholine Iodide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. carlroth.com [carlroth.com]
- 3. carlroth.com [carlroth.com]
- 4. carlroth.com [carlroth.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. fishersci.com [fishersci.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. biosynth.com [biosynth.com]
- 9. merckmillipore.com [merckmillipore.com]
- 10. cdn.cocodoc.com [cdn.cocodoc.com]
- 11. sdfine.com [sdfine.com]
- 12. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Acetylcholine Iodide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1664341#personal-protective-equipment-for-handling-acetylcholine-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com